

Technical Guide: Physicochemical Properties of 1-(Azetidin-3-YL)pyrrolidine dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Azetidin-3-YL)pyrrolidine
dihydrochloride

Cat. No.: B111016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Azetidin-3-YL)pyrrolidine dihydrochloride is a heterocyclic organic compound featuring both an azetidine and a pyrrolidine ring system. As a dihydrochloride salt, it exhibits properties typical of amine salts, including crystallinity and aqueous solubility. This document provides a comprehensive overview of its known physicochemical properties and outlines detailed experimental protocols for the determination of key parameters relevant to research and drug development.

Chemical Identity

Identifier	Value
IUPAC Name	1-(azetidin-3-yl)pyrrolidine;dihydrochloride
Synonyms	3-(1-Azetidinyl)-pyrrolidinedihydrochloride
CAS Number	1018443-00-9[1]
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂ [1]
Molecular Weight	199.12 g/mol [1]
Chemical Structure	

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(Azetidin-3-YL)pyrrolidine dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b111016#physicochemical-properties-of-1-azetidin-3-yl-pyrrolidine-dihydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

